

Solubility of 2-Bromobutanamide in Organic Solvents: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Bromobutanamide

Cat. No.: B1267324

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For immediate use by researchers, scientists, and drug development professionals, this guide addresses the critical need for solubility data of **2-bromobutanamide** in common organic solvents. While specific quantitative data for **2-bromobutanamide** is not readily available in public literature, this document provides a comprehensive framework for its experimental determination and presentation.

This guide outlines standardized experimental protocols for determining the solubility of **2-bromobutanamide** and presents a structured format for recording and comparing the resulting data. The methodologies described are based on established principles of physical chemistry and are intended to ensure accuracy and reproducibility in a laboratory setting.

Quantitative Solubility Data

The solubility of a compound is a fundamental physical property that significantly influences its application in synthesis, purification, and formulation. To facilitate systematic data collection, the following table structure is proposed for recording the solubility of **2-bromobutanamide** in various organic solvents at different temperatures.

Table 1: Solubility of **2-Bromobutanamide** in Selected Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Polar Protic Solvents			
Methanol			
Ethanol			
n-Propanol			
Isopropanol			
n-Butanol			
Polar Aprotic Solvents			
Acetone			
Ethyl Acetate			
Acetonitrile			
Dimethylformamide (DMF)			
Dimethyl Sulfoxide (DMSO)			
Nonpolar Solvents			
Toluene			
Hexane			
Diethyl Ether			

Note: This table is intended as a template for experimental data. Currently, there is a lack of published, peer-reviewed quantitative solubility data for **2-bromobutanamide**.

Experimental Protocol: Isothermal Saturation Method

The following is a detailed methodology for the experimental determination of **2-bromobutanamide** solubility in an organic solvent using the isothermal saturation method. This method is widely recognized for its accuracy and reliability.

2.1. Materials and Apparatus

- **2-Bromobutanamide** (purity $\geq 98\%$)
- Selected organic solvents (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated thermometer or temperature probe
- Analytical balance (± 0.0001 g)
- Syringes and syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- Drying oven
- Spectrophotometer (optional, for concentration determination)

2.2. Procedure

- **Temperature Control:** Set the thermostatic water bath to the desired experimental temperature. Circulate the water through the jacketed glass vessel to maintain a constant temperature.
- **Sample Preparation:** Add an excess amount of **2-bromobutanamide** to a known volume of the selected organic solvent in the jacketed glass vessel. The presence of undissolved solid is crucial to ensure that the solution is saturated.
- **Equilibration:** Stir the mixture vigorously using the magnetic stirrer for a sufficient period to allow the system to reach equilibrium. The time required for equilibration may vary

depending on the solvent and temperature and should be determined empirically (typically several hours).

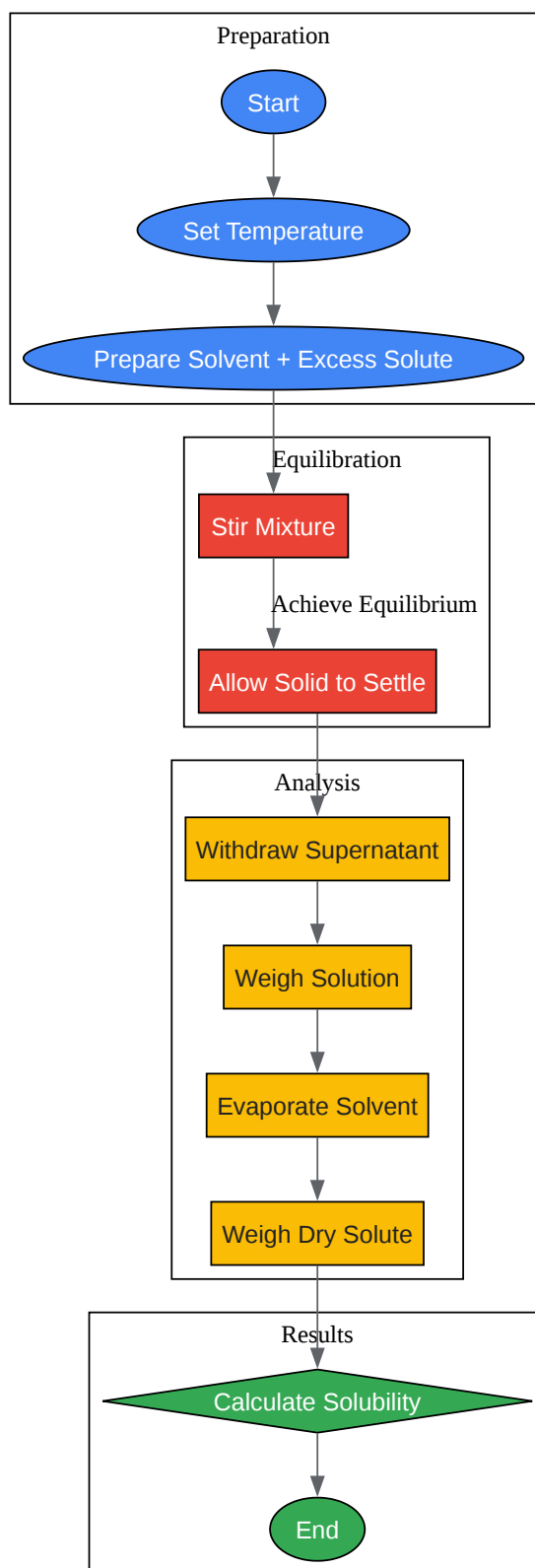
- **Sample Withdrawal:** Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant liquid using a pre-heated or pre-cooled syringe (to the experimental temperature) fitted with a syringe filter. This prevents the precipitation or further dissolution of the solute during sampling.
- **Gravimetric Analysis:** Transfer the filtered sample to a pre-weighed vial. Determine the mass of the solution. Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of **2-bromobutanamide** until a constant weight of the solute is achieved.
- **Calculation of Solubility:**
 - Calculate the mass of the dissolved **2-bromobutanamide**.
 - Calculate the volume of the solvent from the mass of the solution and the mass of the solute, using the density of the pure solvent at the experimental temperature.
 - Express the solubility in g/100 mL or other desired units.
 - The molar solubility can be calculated using the molecular weight of **2-bromobutanamide** (166.02 g/mol).^{[1][2]}

2.3. Data Validation

- Repeat the experiment at each temperature and for each solvent to ensure reproducibility.
- Analyze the solid phase after equilibration to ensure that no solvate formation or polymorphism has occurred.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the isothermal saturation method for determining the solubility of **2-bromobutanamide**.



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References

- 1. 2-bromobutanamide | 5398-24-3 [chemnet.com]
- 2. 2-Bromobutanamide | C₄H₈BrNO | CID 220998 - PubChem [pubchem.ncbi.nlm.nih.gov]
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